

Disodium Beta-Glycerophosphate: A Technical Guide to its Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Disodium beta-glycerophosphate

Cat. No.: B1237775

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Abstract: This technical guide provides a comprehensive overview of the chemical and physical properties of **disodium beta-glycerophosphate**. It details the compound's structure, stability, and solubility, and explores its significant role in biological research, particularly in cellular signaling and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology fields, offering in-depth information on its experimental applications and the signaling pathways it influences.

Chemical Structure

Disodium beta-glycerophosphate, also known as disodium glycerol 2-phosphate, is the disodium salt of beta-glycerophosphoric acid. The "beta" designation indicates that the phosphate group is attached to the second carbon of the glycerol backbone. Unlike the alpha-isomers, the beta-isomer is not chiral.^[1] The chemical structure consists of a glycerol molecule esterified with a phosphate group at the central carbon atom, with two sodium ions neutralizing the charge on the phosphate group.

Caption: Chemical structure of **disodium beta-glycerophosphate**.

Chemical and Physical Properties

Disodium beta-glycerophosphate is commercially available in anhydrous and hydrated forms, most commonly as a pentahydrate.^{[2][3]} It is a white crystalline powder that is stable

under normal conditions.[3][4] For long-term storage, it is recommended to keep the solid form at room temperature or refrigerated (2-8°C), in a cool, dark place.[5][6] Aqueous stock solutions are typically stable for up to three months when stored at -20°C.[5]

The following table summarizes the key quantitative properties of both the anhydrous and pentahydrate forms of **disodium beta-glycerophosphate**.

Property	Anhydrous	Pentahydrate
Molecular Formula	$C_3H_7Na_2O_6P$ [2][7]	$C_3H_7Na_2O_6P \cdot 5H_2O$
Molecular Weight	216.04 g/mol [2][7][8]	306.11 g/mol [9]
CAS Number	819-83-0[2][3][7][8]	13408-09-8[3][10]
Melting Point	Not applicable	102-104 °C[2][3]
Solubility in Water	Soluble	5 mg/mL, 50 mg/mL
Appearance	White crystalline powder[8]	White crystalline powder
Stability	Stable under normal conditions[3]	Stable under normal conditions[3]

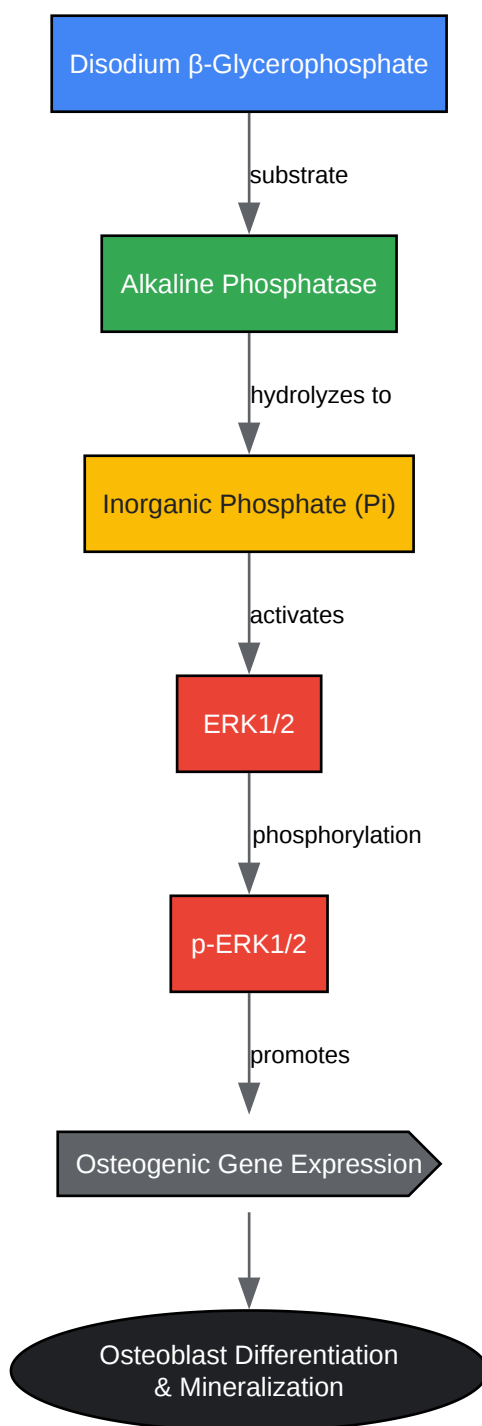
Biological Role and Applications

Disodium beta-glycerophosphate serves two primary roles in biological research: as a phosphatase inhibitor and as a phosphate donor.

- **Phosphatase Inhibitor:** It is a classical serine-threonine phosphatase inhibitor and is frequently included in lysis buffers and kinase assay buffers to preserve the phosphorylation state of proteins.[1][7][11]
- **Phosphate Donor:** In cell culture, it acts as a source of inorganic phosphate. This is particularly important in studies of biomineralization, such as inducing the differentiation of mesenchymal stem cells into osteoblasts and promoting the calcification of the extracellular matrix.[5][10][11][12] It has been shown to accelerate calcification in cultured vascular smooth muscle cells.[5][10][12]

Signaling Pathway Involvement

Disodium beta-glycerophosphate is a key reagent used to stimulate osteogenic differentiation in vitro. By providing a sustained source of phosphate, it contributes to the formation of hydroxyapatite, the mineral component of bone. One of the signaling pathways implicated in this process involves the phosphorylation of the extracellular signal-regulated kinase 1/2 (ERK1/2), which in turn promotes the expression of osteogenic genes.[\[12\]](#)



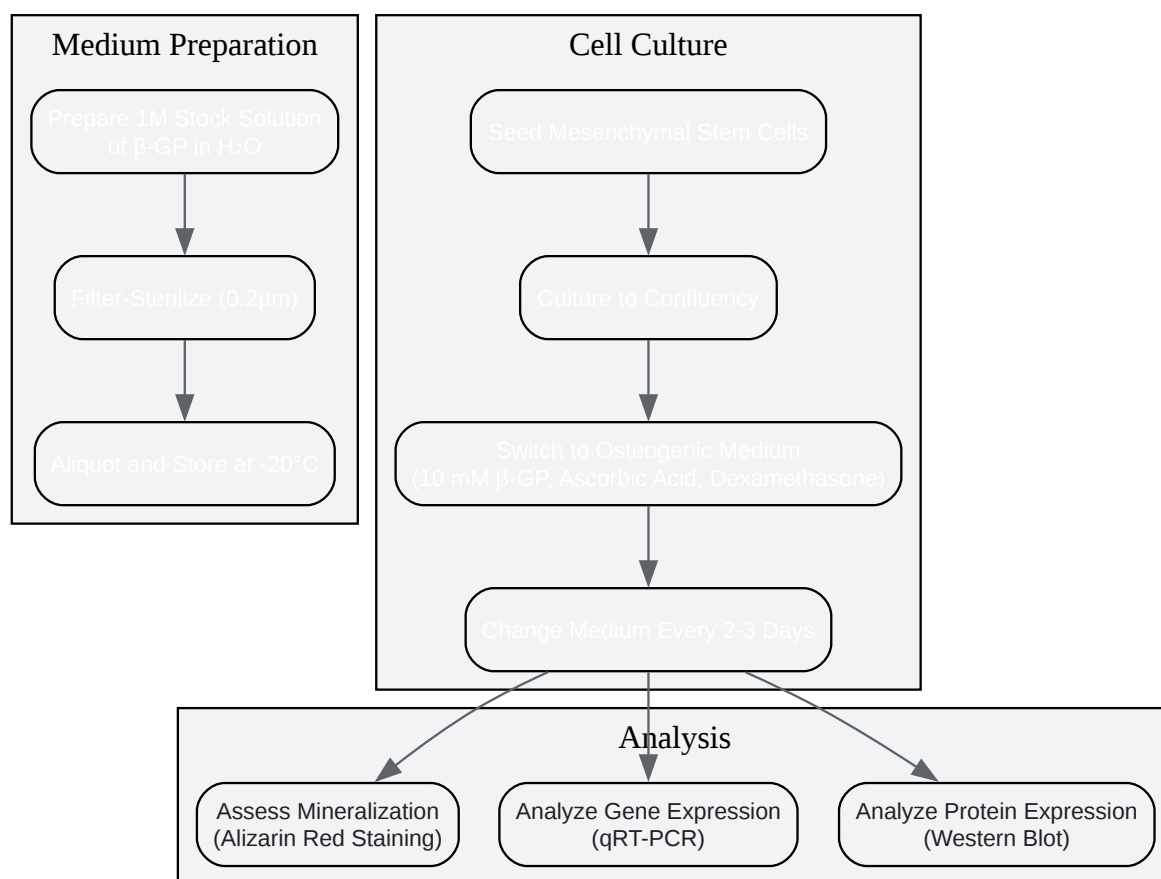
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Caption: Osteogenic differentiation signaling pathway.

Experimental Protocols

A common application of **disodium beta-glycerophosphate** is in cell culture media to induce osteogenic differentiation. Below is a generalized workflow for such an experiment.

Preparation of Osteogenic Induction Medium: A typical osteogenic medium supplement includes **disodium beta-glycerophosphate**, ascorbic acid, and dexamethasone. A stock solution of **disodium beta-glycerophosphate** is prepared by dissolving it in sterile water to a concentration of 1 M, filter-sterilizing it through a 0.2 μm filter, and storing it in aliquots at -20°C . [13] For the final working concentration in the cell culture medium, the stock solution is diluted to 10-50 mM.[13]



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Caption: Experimental workflow for osteogenic differentiation.

Mechanism of Action in Mineralization: Studies have shown that in cell culture, **disodium beta-glycerophosphate** is hydrolyzed by alkaline phosphatase present on the cell surface.^[14] This enzymatic action leads to a localized increase in the concentration of inorganic phosphate ions, which then drives the deposition of calcium phosphate minerals, leading to the formation of a mineralized matrix.^[10]^[14]

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- To cite this document: BenchChem. [Disodium Beta-Glycerophosphate: A Technical Guide to its Chemical Properties, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237775#disodium-beta-glycerophosphate-chemical-properties-and-structure]

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